

Technical Monograph: -Cyclopropylbenzyl Alcohol[1]

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Compound of Interest

Compound Name: *alpha-Cyclopropylbenzyl alcohol*

CAS No.: 63226-80-2

Cat. No.: B7771042

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CAS Registry Number: 1007-03-0 IUPAC Name: Cyclopropyl(phenyl)methanol Synonyms:

-Cyclopropylbenzenemethanol; Phenylcyclopropylcarbinol[1]

Executive Summary

-Cyclopropylbenzyl alcohol is a secondary alcohol featuring a cyclopropyl group directly attached to the benzylic carbon. This structural motif renders the molecule chemically distinct due to the conjugation between the cyclopropyl "banana bonds" (Walsh orbitals) and the benzylic

-system. In drug discovery, it serves as a high-value chiral building block, offering metabolic stability superior to isopropyl bioisosteres and providing conformational constraints that enhance receptor binding affinity.

Physicochemical Profile

The compound presents as a clear, colorless liquid at room temperature. Its physical constants reflect the significant lipophilicity imparted by the phenyl and cyclopropyl domains.

Property	Value	Note
Molecular Formula		
Molecular Weight	148.20 g/mol	
Boiling Point	130–135 °C	@ 18 mmHg
Density	1.037 g/mL	@ 25 °C
Refractive Index ()	1.540	
Solubility	Soluble in organic solvents (DCM, THF, MeOH); sparingly soluble in water.[2]	
pKa	~14.3	Predicted (Secondary alcohol)

Spectroscopic Signature (Diagnostic)

- ¹H NMR (CDCl₃)

): The cyclopropyl protons exhibit characteristic high-field signals.

- 7.25–7.45 (m, 5H, Ar-H)
- 4.05 (d, Hz, 1H, CH-OH)
- 1.15–1.25 (m, 1H, Cyclopropyl CH)
- 0.35–0.65 (m, 4H, Cyclopropyl CH

)

- ¹³C NMR: Distinctive signals for the benzylic carbon (~75-78 ppm) and high-field cyclopropyl carbons (~15-18 ppm for CH, ~2-4 ppm for CH

).

Synthetic Methodologies

Two primary routes are employed for the synthesis of

-cyclopropylbenzyl alcohol, chosen based on the availability of precursors and stereochemical requirements.

Method A: Grignard Addition (Nucleophilic Addition)

This is the preferred laboratory-scale method, utilizing the nucleophilic attack of cyclopropylmagnesium bromide on benzaldehyde.

Protocol:

- **Reagent Prep:** Generate cyclopropylmagnesium bromide (0.5 M in THF) from cyclopropyl bromide and Mg turnings under atmosphere.
- **Addition:** Cool the Grignard solution to 0 °C. Add benzaldehyde (1.0 equiv) dropwise over 30 minutes.
- **Reaction:** Allow to warm to room temperature and stir for 2 hours.
- **Quench:** Carefully quench with saturated aqueous at 0 °C.
- **Workup:** Extract with , wash with brine, dry over , and concentrate.
- **Purification:** Distillation under reduced pressure or flash chromatography (Hexanes/EtOAc).

Method B: Ketone Reduction

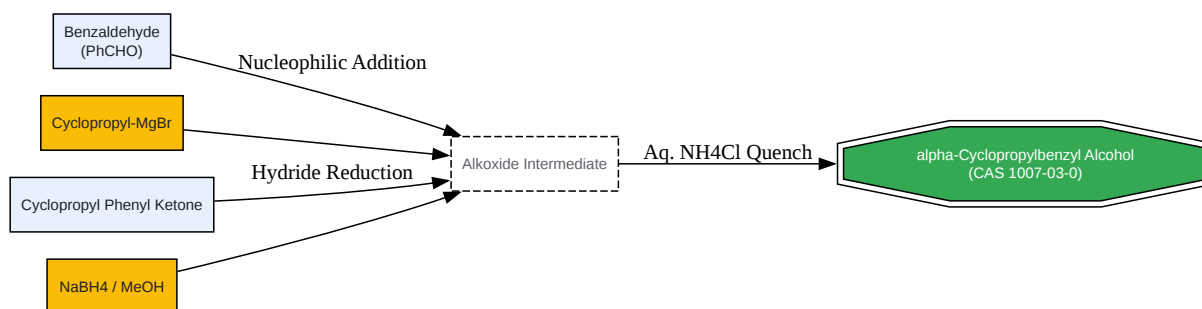
Reduction of cyclopropyl phenyl ketone offers a milder route, particularly useful when enantioselective reduction (e.g., using CBS catalysts) is required to generate chiral alcohols.

Protocol:

- Dissolution: Dissolve cyclopropyl phenyl ketone (10 mmol) in MeOH (30 mL).
- Reduction: Add

(1.5 equiv) in portions at 0 °C.
- Completion: Stir for 1 hour; monitor disappearance of ketone by TLC.
- Workup: Evaporate MeOH, redissolve residue in

, wash with water, and dry.



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Figure 1: Synthetic pathways accessing

-cyclopropylbenzyl alcohol via Grignard addition or Ketone reduction.

Reactivity & Mechanism: The Cationic Manifold

The defining chemical feature of

-cyclopropylbenzyl alcohol is its behavior under acidic conditions. The resulting carbocation is not a static entity but exists on a delocalized potential energy surface involving the bisected cyclopropylcarbinyl cation, the cyclobutyl cation, and the homoallyl cation.

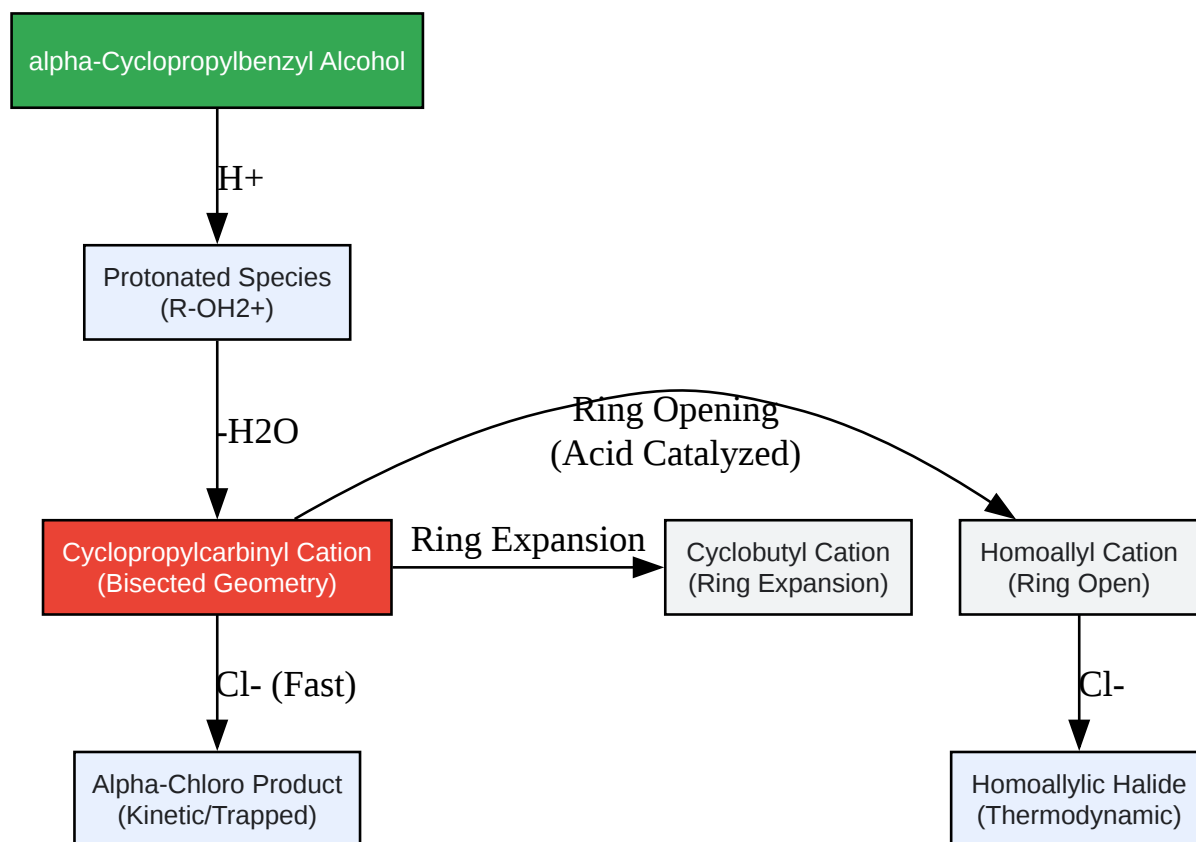
The Cyclopropylcarbinyl Rearrangement

Upon protonation and loss of water (e.g., with Lucas reagent or

), the formed cation is stabilized by the phenyl ring, but the strain of the cyclopropyl ring drives rearrangement.

- Kinetic Product: Direct substitution (retention/inversion) is competitive due to phenyl stabilization.
- Thermodynamic Product: Ring opening to the homoallyl derivative (4-phenyl-3-butenyl derivatives) or ring expansion to cyclobutyl derivatives.

Critical Handling Note: Unlike simple benzyl alcohols, this compound is acid-sensitive. Exposure to strong Brønsted or Lewis acids without nucleophilic trapping agents will lead to rapid isomerization to homoallylic olefins.



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Figure 2: The cationic manifold. The phenyl group stabilizes the initial cation, but acid catalysis promotes equilibrium with ring-opened homoallylic species.

Applications in Medicinal Chemistry

Researchers utilize the

-cyclopropylbenzyl moiety to modulate DMPK (Drug Metabolism and Pharmacokinetics) properties:

- **Metabolic Stability:** The cyclopropyl group is resistant to hydrogen atom abstraction by Cytochrome P450 enzymes compared to isopropyl or ethyl groups, effectively blocking metabolic "soft spots."
- **Bioisosterism:** It serves as a phenyl bioisostere in certain contexts, reducing molecular weight while maintaining lipophilic bulk.
- **Conformational Locking:** The rigid geometry of the cyclopropyl ring restricts the rotation of the benzylic bond, potentially locking the pharmacophore in a bioactive conformation.

Safety & Handling

- **Hazards:** Classified as Irritant (Skin/Eye) and Harmful if Swallowed.
- **Storage:** Store in a cool, dry place under inert atmosphere (N₂ or Ar). The compound is stable at room temperature but should be protected from strong acids to prevent degradation.
- **Disposal:** Dispose of as organic hazardous waste. Do not discharge into drains.

References

- Biosynth.**Alpha-cyclopropylbenzyl alcohol** | 1007-03-0.[1][2]
- Sigma-Aldrich.**alpha-Cyclopropylbenzyl alcohol** 99% Product Detail.
- PubChem.**alpha-Cyclopropylbenzyl alcohol** Compound Summary. National Library of Medicine.[3]

- ChemRxiv.Cyclopropylcarbinyl-to-homoallyl carbocation equilibria influence the stereospecificity in the nucleophilic substitution of cyclopropylcarbinols.
- Organic Chemistry Portal.Benzyl alcohol synthesis by benzylic substitution.

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Sources

- [1. alpha-Cyclopropylbenzyl alcohol | C10H12O | CID 66090 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. ALPHA-CYCLOPROPYLBENZYL ALCOHOL | 1007-03-0 \[chemicalbook.com\]](#)
- [3. Benzyl alcohol, alpha-\(\(tert-butylamino\)methyl\)-p-cyclopropyl-, hydrochloride | C15H24ClNO | CID 34652 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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